

Unveiling the Enigmatic Profile of 1-(2-Methoxyethyl)-2-nitrobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Methoxyethyl)2-nitrobenzene

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Introduction

1-(2-Methoxyethyl)-2-nitrobenzene, an aromatic compound featuring a methoxyethyl group and a nitro group on a benzene ring, presents a unique substitution pattern that has garnered interest within the scientific community. However, a comprehensive survey of available scientific literature and chemical databases reveals a significant scarcity of specific information regarding the discovery, history, and detailed experimental protocols for this particular orthosubstituted isomer. This technical guide aims to address this information gap by providing a thorough overview of the available data, focusing primarily on its more extensively studied constitutional isomer, 1-(2-methoxyethyl)-4-nitrobenzene, as a comparative analogue. Furthermore, general synthetic strategies for related 2-alkoxy-nitroaromatic compounds will be discussed to provide a foundational understanding for researchers interested in the synthesis and exploration of this compound class.

Physicochemical Properties: A Comparative Analysis

Due to the limited data on 1-(2-methoxyethyl)-2-nitrobenzene, the following table summarizes the known physicochemical properties of its para-substituted isomer, 1-(2-methoxyethyl)-4-



nitrobenzene, and the related compound, 1-methoxy-2-nitrobenzene (o-nitroanisole), to offer valuable comparative insights.

Property	1-(2-Methoxyethyl)-4- nitrobenzene	1-Methoxy-2-nitrobenzene (o-Nitroanisole)
CAS Number	69628-98-4[1][2]	91-23-6[3]
Molecular Formula	C9H11NO3[1][2]	C7H7NO₃[3]
Molecular Weight	181.19 g/mol [1]	153.14 g/mol
IUPAC Name	1-(2-methoxyethyl)-4- nitrobenzene[2]	1-Methoxy-2-nitrobenzene[3]
Synonyms	p-Nitrophenethyl Methyl Ether[1]	2-Nitroanisole, o- Nitroanisole[3]
Purity	≥95% (Commercially available) [1]	Not specified in general references
Boiling Point	273.6±15.0 °C at 760 mmHg	273 °C (lit.)
Density	1.2±0.1 g/cm³	1.254 g/mL at 25 °C (lit.)

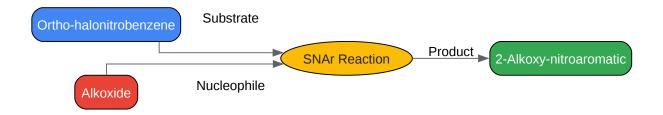
Synthetic Approaches

While a specific, detailed experimental protocol for the synthesis of 1-(2-methoxyethyl)-2-nitrobenzene is not readily available in the surveyed literature, the synthesis of related nitroaromatic compounds provides a strong basis for potential synthetic routes.

General Synthesis of 2-Alkoxy-Nitroaromatics

The synthesis of 2-alkoxy-nitroaromatics can be approached through several established organic chemistry reactions. One common method involves the nucleophilic aromatic substitution (SNAr) of an activated ortho-halonitrobenzene with an alkoxide.





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A generalized workflow for the synthesis of 2-alkoxy-nitroaromatics.

Exemplary Experimental Protocol: Synthesis of a Related Compound

A patent for the synthesis of 2-methoxymethyl-1,4-benzenediamine describes the preparation of an intermediate, 1-benzylamino-2-(methoxymethyl)-4-nitrobenzene, which shares structural similarities with the target compound.[4] The following is a detailed methodology extracted from this patent.

Materials:

- 4-nitro-2-methoxymethyl-chlorobenzene
- · Tetraethylammonium bromide
- Benzylamine
- Toluene
- Hydrochloric acid

Procedure:

- A mixture of 50.0 g of 4-nitro-2-methoxymethyl-chlorobenzene and 52.12 g of tetraethylammonium bromide is stirred in 79.72 g of benzylamine.[4]
- The reaction mixture is heated to approximately 125°C and stirred for 5 hours. During this time, the red suspension is observed to change into a red solution.[4]



- After the reaction is complete, the solution is allowed to cool slightly.
- 200 ml of toluene is added, followed by a solution of 35 ml of hydrochloric acid.
- The organic layer is separated from the aqueous layer.
- The organic layer is cooled to about 40°C to induce crystallization of the product, 1-benzylamino-2-(methoxymethyl)-4-nitrobenzene.
- The crystallized product is isolated by filtration.

Commercial Availability and Applications

A search for suppliers of 1-(2-methoxyethyl)-2-nitrobenzene did not yield any commercial sources for this specific isomer. However, a related compound, 1-(2,2-Dimethoxyethyl)-2-nitrobenzene, is available from specialized chemical suppliers.[5] The para-isomer, 1-(2-methoxyethyl)-4-nitrobenzene, is commercially available from several suppliers.[1][2][6]

The applications of 1-(2-methoxyethyl)-2-nitrobenzene are not documented due to the lack of research on this specific compound. Generally, nitroaromatic compounds serve as important intermediates in the synthesis of a wide range of industrial chemicals, including dyes, pharmaceuticals, and agrochemicals.[7][8]

Conclusion

This technical guide provides a comprehensive overview of the currently available information on 1-(2-methoxyethyl)-2-nitrobenzene. The significant lack of specific data on its discovery, history, and synthesis highlights a potential area for future research. By presenting a comparative analysis with its well-documented isomer, 1-(2-methoxyethyl)-4-nitrobenzene, and outlining general synthetic strategies for related compounds, this guide offers a valuable resource for researchers and professionals in the field of drug development and organic synthesis who are interested in exploring the properties and potential applications of this and other novel nitroaromatic compounds. Further investigation into the synthesis and characterization of 1-(2-methoxyethyl)-2-nitrobenzene is warranted to fully elucidate its chemical profile and potential utility.



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